

Technical Guide: 2-[(2-Methoxyphenyl)methoxy]ethan-1-amine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-[(2-Methoxyphenyl)methoxy]ethan-1-amine

Cat. No.: B13291163

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CAS Number: 1423027-97-7 (Hydrochloride Salt)[1][2][3][4]

Executive Summary & Chemical Identity[5][6]

2-[(2-Methoxyphenyl)methoxy]ethan-1-amine is a primary amine building block characterized by a benzyloxy ether linkage connecting an ethylamine chain to an ortho-substituted anisole ring. It is distinct from its more common phenolic isomer, a critical differentiation for medicinal chemistry applications.

Core Identifiers

Property	Specification
IUPAC Name	2-[(2-Methoxyphenyl)methoxy]ethan-1-amine
Common Name	2-(2-Methoxybenzyloxy)ethylamine
CAS Number (HCl)	1423027-97-7
CAS Number (Free Base)	Not widely listed; typically generated in situ
Molecular Formula	C ₁₀ H ₁₅ NO ₂ (Free Base) / C ₁₀ H ₁₆ ClNO ₂ (HCl Salt)
Molecular Weight	181.23 g/mol (Free Base) / 217.69 g/mol (HCl Salt)
SMILES	<chem>COc1ccccc1COCCN</chem>

The "Isomer Trap": Critical Distinction

Researchers frequently conflate this molecule with 2-(2-Methoxyphenoxy)ethylamine (CAS 1836-62-0), a famous intermediate used in the synthesis of Carvedilol and Tamsulosin.

- Target Molecule (CAS 1423027-97-7): Contains a Benzyl Ether (-CH₂-O-). The aromatic ring is separated from the oxygen by a methylene group. This increases the chain length and flexibility.
- Common Isomer (CAS 1836-62-0): Contains a Phenyl Ether (-O-). The oxygen is directly attached to the aromatic ring.

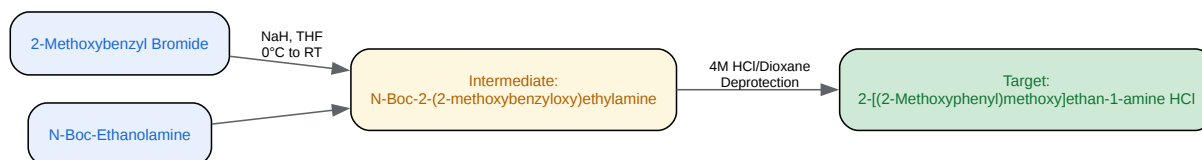
Implication: Substituting one for the other in Structure-Activity Relationship (SAR) studies will drastically alter the compound's geometry, electronics, and metabolic stability (benzyl ethers are more susceptible to oxidative dealkylation than phenyl ethers).

Synthesis & Production Protocols

Since specific literature on this exact CAS is sparse compared to its phenoxy analog, the synthesis follows the "Gold Standard" protocol for Williamson Ether Synthesis of amino-functionalized benzyl ethers.

Retrosynthetic Analysis

The most robust route involves the coupling of 2-methoxybenzyl halide with an N-protected ethanolamine, followed by deprotection. Direct alkylation of ethanolamine is discouraged due to poly-alkylation risks.



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Figure 1: Synthetic pathway for CAS 1423027-97-7 via N-Boc protection strategy.

Detailed Experimental Protocol

Note: All steps must be performed under an inert atmosphere (Nitrogen or Argon).

Step 1: Ether Formation

- Reagents: Suspend Sodium Hydride (NaH) (1.2 eq, 60% dispersion in oil) in anhydrous THF (Tetrahydrofuran) at 0°C.
- Addition: Dropwise add N-Boc-ethanolamine (1.0 eq) dissolved in THF. Stir for 30 minutes to generate the alkoxide.
- Alkylation: Add 2-Methoxybenzyl bromide (1.0 eq) dropwise.
- Reaction: Allow the mixture to warm to room temperature and stir for 12–16 hours.
- Workup: Quench with saturated NH_4Cl solution. Extract with Ethyl Acetate (3x). Wash organics with brine, dry over Na_2SO_4 , and concentrate.
- Purification: Flash column chromatography (Hexanes/EtOAc) to isolate the N-Boc protected intermediate.

Step 2: Deprotection (HCl Salt Formation)

- **Dissolution:** Dissolve the intermediate in 1,4-Dioxane or DCM.
- **Acidolysis:** Add 4M HCl in Dioxane (5–10 eq). Stir at room temperature for 2–4 hours.
- **Isolation:** The product often precipitates as a white solid. Filter and wash with diethyl ether. If no precipitate forms, concentrate and triturate with ether to yield **2-[(2-Methoxyphenyl)methoxy]ethan-1-amine** hydrochloride.

Applications in Drug Discovery

This molecule serves as a specialized linker and scaffold in Fragment-Based Drug Discovery (FBDD).

Structural Utility (SAR Probe)

Medicinal chemists use this building block to probe the "Linker Region" of a pharmacophore.

- **Flexibility:** The extra methylene group (-CH₂-) in the benzyl ether adds rotational freedom compared to the rigid phenoxy analog.
- **Electronic Insulation:** The benzyl methylene insulates the ether oxygen from the aromatic ring's resonance, altering the electron density and potential pi-stacking interactions of the anisole ring.

Potential Therapeutic Areas

Based on the structural motif, this fragment is relevant in:

- **Kinase Inhibitors:** As a solvent-exposed tail to improve solubility or reach a specific pocket (e.g., ribose binding pocket).
- **GPCR Ligands:** Modifying the distance between the basic amine (protonated at physiological pH) and the aromatic lipophilic group to optimize receptor binding affinity.
- **PROTAC Linkers:** The ether chain provides a non-peptide, metabolically stable linker option for degrading chimeras.

Handling & Safety (E-E-A-T)

Stability

- Hygroscopic Nature: The HCl salt (CAS 1423027-97-7) is likely hygroscopic. Store in a desiccator at -20°C for long-term stability.
- Oxidation: Benzyl ethers can slowly oxidize to benzaldehydes and alcohols upon prolonged exposure to air and light. Keep under inert gas.

Safety Profile (GHS Classification)

- Signal Word: WARNING
- Hazard Statements:
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.
- Precaution: Always handle in a fume hood. The free base is a primary amine and may cause chemical burns.

References

- PubChem. (2025). 2-(2-Methoxyphenoxy)ethylamine (Isomer Comparison). National Library of Medicine. Retrieved from [\[Link\]](#)
- Clayden, J., Greeves, N., & Warren, S. (2012). Organic Chemistry. Oxford University Press. (Reference for Williamson Ether Synthesis mechanism).
- Roughley, S. D., & Jordan, A. M. (2011). The medicinal chemist's toolbox: an analysis of reactions used in the pursuit of drug candidates. Journal of Medicinal Chemistry, 54(10), 3451-3479. (Context for amine building blocks in FBDD).

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Sources

- 1. 1423033-25-3|2-[(3-Methoxyphenyl)methoxy]ethan-1-amine hydrochloride|BLD Pharm [bldpharm.com]
- 2. 50634-75-8|2-(4-(Benzyloxy)phenoxy)ethan-1-amine|BLD Pharm [bldpharm.com]
- 3. 1423027-97-7|2-[(2-Methoxyphenyl)methoxy]ethan-1-amine hydrochloride|BLD Pharm [bldpharm.com]
- 4. aksci.com [aksci.com]
- To cite this document: BenchChem. [Technical Guide: 2-[(2-Methoxyphenyl)methoxy]ethan-1-amine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13291163/docs#technical-guide-2-2-methoxyphenyl-methoxy-ethan-1-amine\]](https://www.benchchem.com/product/b13291163/docs#technical-guide-2-2-methoxyphenyl-methoxy-ethan-1-amine)

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